

# Application Note: Quantification of Imatinib in Human Plasma by LC-MS/MS

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## Compound of Interest

Compound Name: Z169667518

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Audience: Researchers, scientists, and drug development professionals.

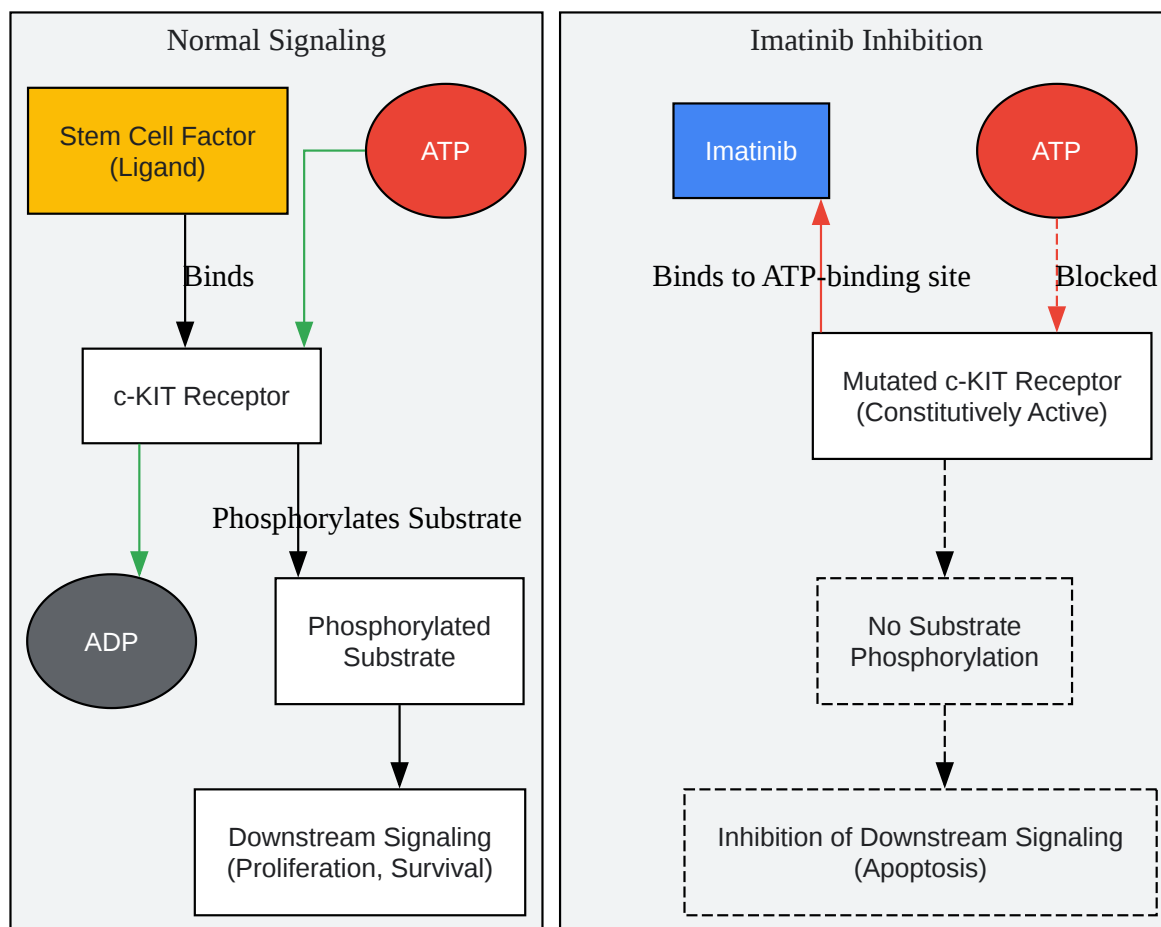
## Introduction

Imatinib is a tyrosine kinase inhibitor used in the treatment of various cancers, most notably Chronic Myeloid Leukemia (CML) and Gastrointestinal Stromal Tumors (GISTs).[1][2] It functions by inhibiting specific tyrosine kinases, including BCR-ABL, c-KIT, and Platelet-Derived Growth Factor Receptor (PDGFR).[1][3] By blocking the ATP-binding site of these enzymes, Imatinib prevents the phosphorylation of their substrates, thereby inhibiting downstream signaling pathways that lead to cellular proliferation and survival.[3][4] Therapeutic drug monitoring (TDM) of Imatinib is recommended due to significant inter-individual variability in its plasma concentrations, which have been correlated with treatment efficacy and response.[5][6]

This application note provides a detailed protocol for the quantitative analysis of Imatinib in human plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a sensitive and specific method suitable for clinical and research applications.[7][8]

## Signaling Pathway of Imatinib

Imatinib targets constitutively active tyrosine kinases. In CML, it inhibits the BCR-ABL fusion protein, and in GISTs, it primarily targets the c-KIT receptor tyrosine kinase.[1][9] The diagram below illustrates the mechanism of action of Imatinib in inhibiting the signaling cascade initiated by the c-KIT receptor.



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**Figure 1:** Mechanism of Action of Imatinib on the c-KIT Signaling Pathway.

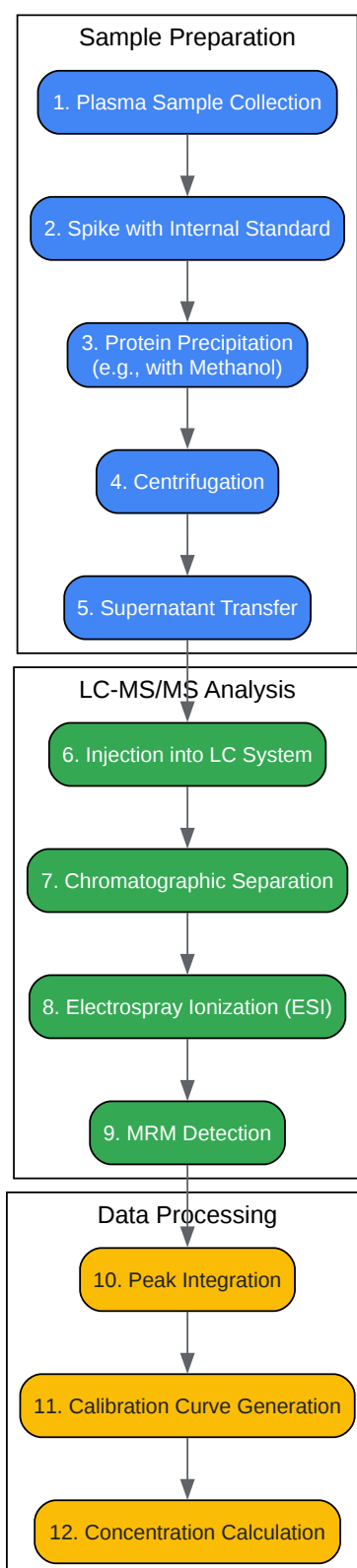
## Quantitative Data Summary

The following table summarizes the performance characteristics of a validated LC-MS/MS method for the quantification of Imatinib in human plasma.<sup>[8][10]</sup>

| Parameter                            | Imatinib             | N-desmethyl Imatinib (Metabolite) |
|--------------------------------------|----------------------|-----------------------------------|
| Linearity Range                      | 8 - 5,000 ng/mL      | 3 - 700 ng/mL                     |
| Correlation Coefficient ( $r^2$ )    | > 0.99               | > 0.99                            |
| Lower Limit of Quantification (LLOQ) | 8 ng/mL              | 3 ng/mL                           |
| Intra-day Precision (%RSD)           | < 15%                | < 15%                             |
| Inter-day Precision (%RSD)           | < 15%                | < 15%                             |
| Accuracy                             | 85 - 115%            | 85 - 115%                         |
| Extraction Recovery                  | > 73% <sup>[6]</sup> | Not Specified                     |

## Experimental Workflow

The overall workflow for the quantification of Imatinib from plasma samples is depicted below.



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